

Application Notes and Protocols: Synthesis of Triphenyltin Benzoate Using Silver Benzoate

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Compound of Interest

Compound Name: Silver benzoate hydrate

Cat. No.: B8022808

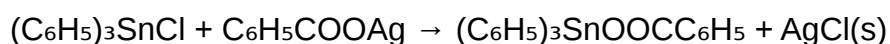
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Audience: Researchers, scientists, and drug development professionals.

Introduction: Triphenyltin benzoate is an organotin compound that has garnered interest for its potential biological activities, including antibacterial and antifungal properties.^{[1][2][3]} This document provides a detailed protocol for the synthesis of triphenyltin benzoate from the reaction of triphenyltin chloride with silver benzoate. The provided methodology is based on established literature procedures, offering a reproducible workflow for laboratory synthesis.^[1]

Chemical Reaction

The synthesis involves a salt metathesis reaction where the chloride in triphenyltin chloride is replaced by the benzoate group from silver benzoate, leading to the formation of triphenyltin benzoate and a precipitate of silver chloride.



Experimental Protocols

This section details the step-by-step procedures for the preparation of the silver benzoate precursor and the subsequent synthesis of triphenyltin benzoate.

Protocol 1: Preparation of Silver Benzoate

This protocol describes the synthesis of silver benzoate from sodium benzoate and silver nitrate.

Materials:

- Silver nitrate (AgNO_3)
- Sodium benzoate ($\text{C}_7\text{H}_5\text{NaO}_2$)
- Deionized water
- Stirring apparatus
- Filtration apparatus
- Drying oven

Procedure:

- Prepare a solution of silver nitrate (17 mmol, 2.89 g) in 10 ml of deionized water.
- Prepare a separate solution of sodium benzoate (17 mmol, 2.4 g) in 10 ml of deionized water.
- Add the silver nitrate solution to the sodium benzoate solution with continuous stirring.
- Stir the resulting mixture at room temperature for 2 hours in the dark to facilitate the precipitation of silver benzoate.
- Collect the white precipitate by filtration.
- Dry the collected solid to obtain silver benzoate.

Protocol 2: Synthesis of Triphenyltin Benzoate

This protocol outlines the reaction between triphenyltin chloride and the prepared silver benzoate.

Materials:

- Silver benzoate ($C_7H_5AgO_2$)
- Triphenyltin chloride ($(C_6H_5)_3SnCl$)
- Chloroform ($CHCl_3$)
- Conical flask
- Aluminum foil
- Stirring apparatus
- Filtration apparatus
- Rotary evaporator
- Recrystallization solvent (Chloroform)

Procedure:

- In a conical flask, combine silver benzoate (10 mmol, 2.4 g) and triphenyltin chloride (10 mmol, 4.04 g) in 150 ml of chloroform.[\[1\]](#)
- Cover the flask with aluminum foil to protect the reaction from light.
- Stir the mixture for 48 hours in the dark at room temperature.[\[1\]](#)
- After the reaction is complete, a precipitate of silver chloride ($AgCl$) will have formed.
- Filter the mixture to remove the $AgCl$ precipitate.[\[1\]](#)
- Evaporate the solvent from the clear filtrate using a rotary evaporator to obtain the crude solid product.[\[1\]](#)
- Purify the solid by recrystallization from chloroform to yield triphenyltin benzoate.[\[1\]](#)

Data Presentation

The following tables summarize the quantitative data associated with the synthesis of silver benzoate and triphenyltin benzoate.

Table 1: Synthesis of Silver Benzoate

Reactant	Molar Mass (g/mol)	Amount (mmol)	Mass (g)	Yield (%)
Silver Nitrate	169.87	17	2.89	85
Sodium Benzoate	144.11	17	2.4	
Product				
Silver Benzoate	228.98	-	3.25	

Table 2: Synthesis of Triphenyltin Benzoate

Reactant	Molar Mass (g/mol)	Amount (mmol)	Mass (g)	Yield (%)
Silver Benzoate	228.98	10	2.4	90
Triphenyltin Chloride	385.46	10	4.04	
Product				
Triphenyltin Benzoate	471.1	-	4.44	

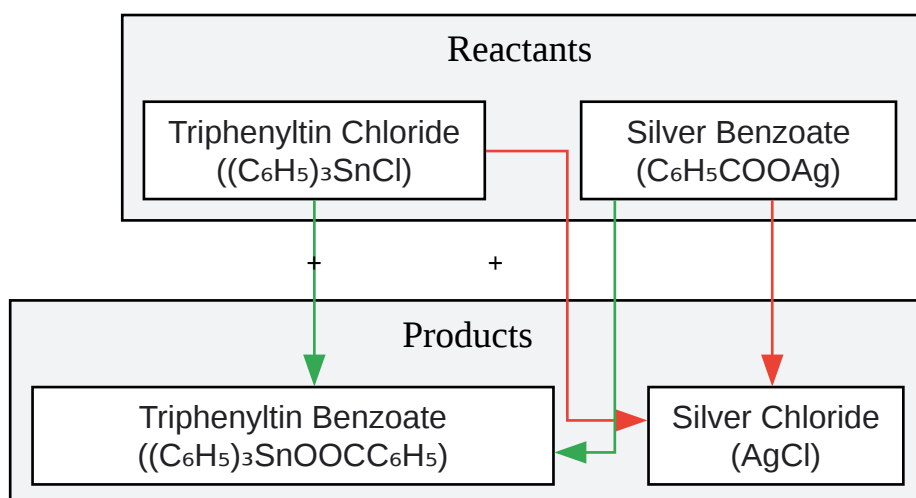
Table 3: Characterization Data for Triphenyltin Benzoate

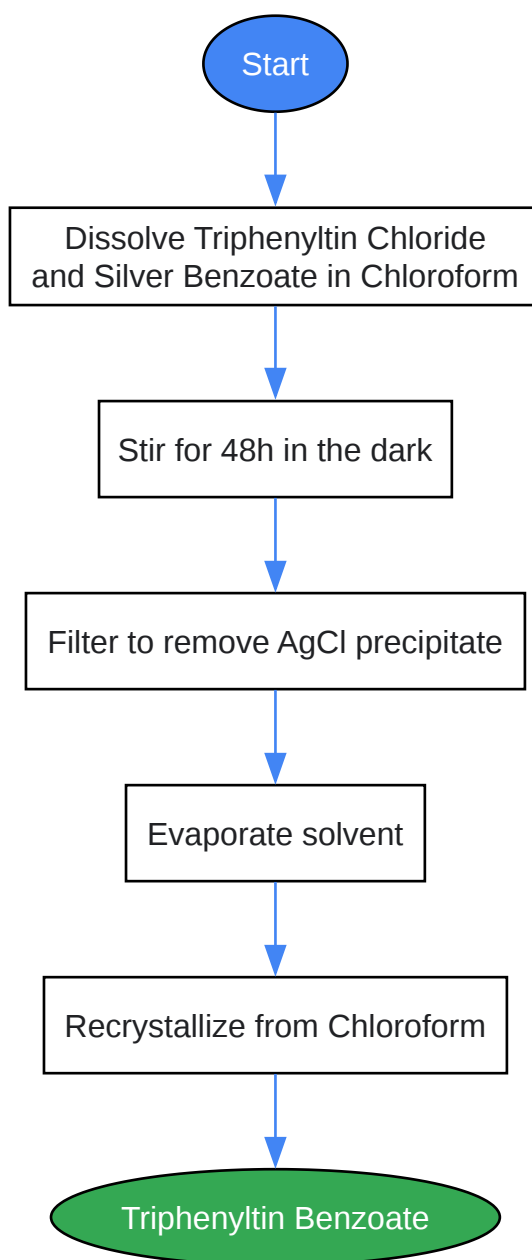
Property	Value
Melting Point	79-80 °C[1]
Rf value*	0.48[1]
Elemental Analysis (Calculated)	C, 63.73%; H, 4.28%; Sn, 25.19%[1]
Elemental Analysis (Found)	C, 63.63%; H, 4.34%; Sn, 25.11%[1]

*TLC solvent system: benzene-chloroform-methanol (10:9:0.5)[1]

Visualizations

The following diagrams illustrate the logical flow of the synthesis and the experimental workflow.





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References

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- [2. ijpsonline.com \[ijpsonline.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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